

An In-depth Technical Guide to tert-Butyl Dihydrogen Phosphate

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Compound of Interest

Compound Name: *tert-Butyl phosphate*

Cat. No.: *B1201980*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-butyl dihydrogen phosphate, a key organophosphate compound. It covers its chemical identity, physicochemical properties, and its role in biochemical processes. This document is intended to serve as a valuable resource for professionals in research and development.

Chemical Identity and Synonyms

tert-Butyl dihydrogen phosphate is an organophosphate ester characterized by a tert-butyl group attached to a dihydrogen phosphate moiety.

IUPAC Name: tert-butyl dihydrogen phosphate

Synonyms:

- t-Butyl phosphate
- **tert-Butyl phosphate**
- t-Butylphosphoric acid
- Phosphoric acid, mono(1,1-dimethylethyl) ester

Physicochemical Properties

The following table summarizes the key quantitative data for tert-butyl dihydrogen phosphate.

Property	Value
Molecular Formula	C ₄ H ₁₁ O ₄ P
Molecular Weight	154.10 g/mol
CAS Number	2382-75-4
Appearance	Colorless liquid or solid
Boiling Point	Decomposes
Density	1.12 g/cm ³ (estimated)
Solubility	Soluble in water and polar organic solvents

Experimental Protocols

Due to the limited availability of a specific, detailed experimental protocol for the synthesis of tert-butyl dihydrogen phosphate in the public domain, a generalized procedure for the preparation of monoalkyl phosphates is provided below. This protocol is based on established principles of phosphorylation and should be adapted and optimized for the specific synthesis of tert-butyl dihydrogen phosphate under appropriate laboratory conditions.

Generalized Synthesis of a Monoalkyl Phosphate Ester

This protocol describes a common method for the phosphorylation of an alcohol using phosphoryl chloride (POCl₃).

Materials:

- tert-Butanol (anhydrous)
- Phosphoryl chloride (POCl₃)
- Anhydrous pyridine or other suitable non-nucleophilic base
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent

- Deionized water
- Hydrochloric acid (1 M)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous tert-butanol and anhydrous dichloromethane under a nitrogen atmosphere. The solution is cooled to 0°C in an ice bath.
- **Addition of Base:** Anhydrous pyridine is added dropwise to the stirred solution.
- **Addition of Phosphorylating Agent:** A solution of phosphoryl chloride in anhydrous dichloromethane is added dropwise to the reaction mixture via the dropping funnel over a period of 30-60 minutes, maintaining the temperature at 0°C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** The reaction is carefully quenched by the slow addition of deionized water while cooling the flask in an ice bath.
- **Work-up:** The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed successively with 1 M hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

- Purification: The crude tert-butyl dihydrogen phosphate can be purified by recrystallization or column chromatography.

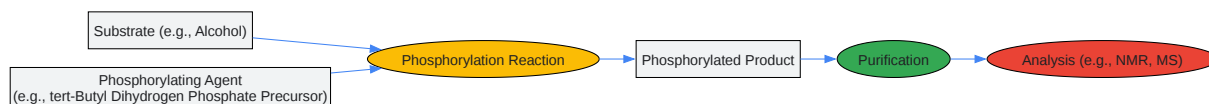
Role in Biochemical Pathways and Experimental Workflows

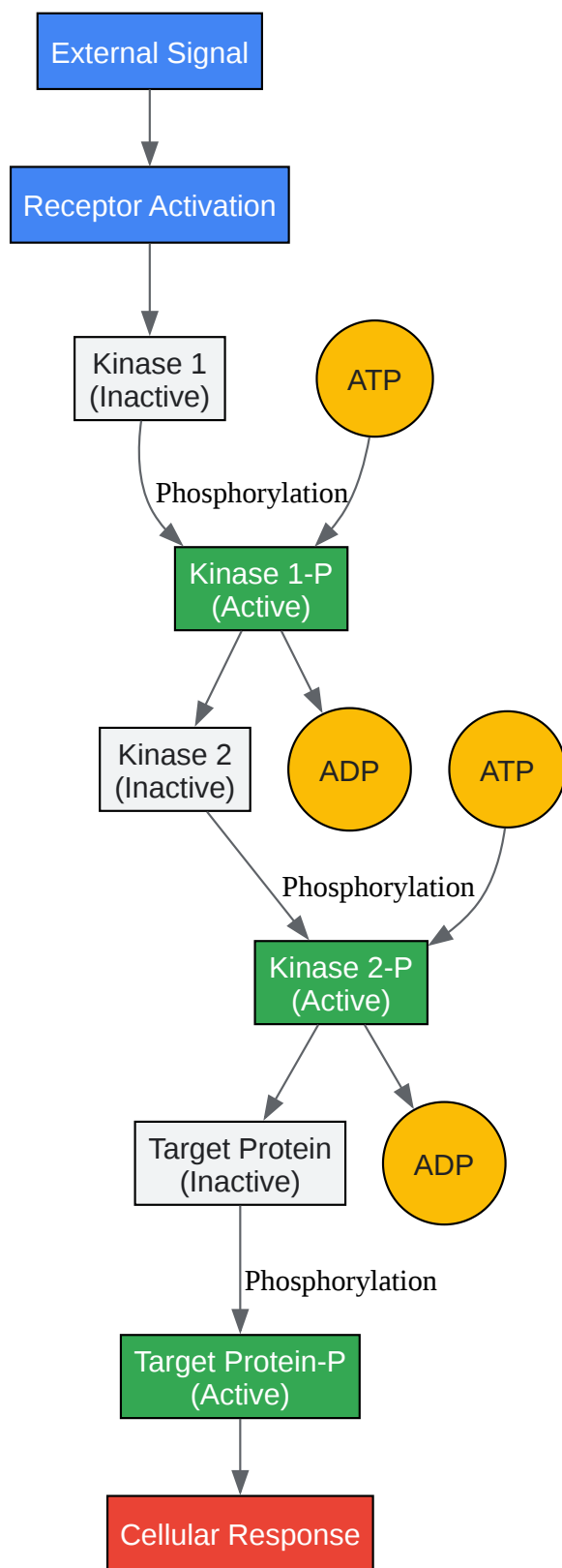
tert-Butyl dihydrogen phosphate and similar phosphate esters are fundamental in various biochemical processes, primarily as intermediates in phosphorylation reactions.

Phosphorylation is a critical post-translational modification that regulates protein function, signal transduction, and energy metabolism.

Below are diagrams illustrating a generalized phosphorylation workflow and a representative signaling pathway where phosphate transfer is a key event.

Diagram 1: Generalized Experimental Workflow for Phosphorylation





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